

Technical Support Center: Bisphenol A (BPA)

Experimental Issues

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Compound of Interest

Compound Name: 2,2'-isopropylidenediphenol

CAS No.: 7559-72-0

Cat. No.: B043008

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with Bisphenol A (BPA). This guide is designed to provide in-depth troubleshooting for common experimental issues, ensuring the integrity and reproducibility of your results. My approach is rooted in years of field-proven experience, emphasizing not just the "how" but the critical "why" behind each experimental choice.

Section 1: Ubiquitous Contamination: The Primary Challenge in BPA Research

One of the most significant hurdles in BPA research, particularly in low-dose studies, is the pervasive background contamination from common laboratory consumables.^{[1][2][3]} Failing to account for this can lead to erroneously high measurements and false-positive results.

Frequently Asked Questions (FAQs)

Question: My blank/control samples show significant BPA levels. What are the likely sources of contamination?

Answer: Background BPA contamination is a well-documented issue stemming from numerous sources.^{[1][2]} The most common culprits include:

- Polycarbonate (PC) Labware: Any plastic designated with recycling code #7, including some media bottles, flasks, and animal cages, can leach BPA, especially when autoclaved or exposed to basic pH solutions.^{[4][5]}
- Cell Culture Media & Buffers: Commercial cell culture media have been found to contain BPA at levels ranging from 0.35 to 19 nM.^{[6][7]} This contamination can obscure the effects of experimentally introduced low-dose BPA.
- Plastic Consumables: While polystyrene (PS) and polypropylene (PP) are not manufactured with BPA, they can become contaminated during the manufacturing process.^{[7][8]} This includes pipette tips, centrifuge tubes, and culture plates.
- Sample Collection Materials: The separator gel in some vacuum blood collection tubes can be a major source of BPA contamination, leading to artificially high plasma or serum levels.^[1] Similarly, HPLC vial septa made of rubber can leach BPA into the sample with each injection.^[1]
- Water Sources: Tap water, and even some filtered water systems, can contain detectable levels of BPA.^{[5][9]} LC-MS grade water generally has the lowest concentrations.^[9]
- Dust and Air: Indoor dust and air can also be sources of BPA contamination.^[1]

Question: How can I minimize background BPA contamination in my experiments?

Answer: A proactive, multi-step approach is required to control for background BPA.

Protocol: Establishing a "BPA-Free" Workflow

- Material Screening:
 - Audit Your Labware: Systematically replace all polycarbonate labware with glass, stainless steel, or certified BPA-free polypropylene alternatives.

- **Test Consumables:** Before purchasing in bulk, obtain samples of pipette tips, microcentrifuge tubes, and culture plates from various manufacturers. Perform a leaching study by incubating them with your experimental solvent (e.g., LC-MS grade water, culture medium) and then quantify the BPA concentration using a sensitive method like LC-MS/MS.
- **Solvent and Reagent Qualification:**
 - **Use High-Purity Solvents:** Always use LC-MS grade water and solvents.[\[9\]](#)[\[10\]](#)
 - **Screen Media and Sera:** Analyze every new lot of cell culture medium, fetal bovine serum (FBS), and critical buffer solutions for background BPA levels before use.[\[6\]](#)[\[7\]](#) Select the lot with the lowest detectable concentration.
- **Implement Strict Handling Procedures:**
 - **Dedicated Glassware:** Use glassware exclusively for BPA experiments and wash thoroughly. Avoid harsh detergents and high pH conditions which can increase leaching from any residual plastic components in the lab.[\[11\]](#)
 - **Minimize Plastic Contact:** Whenever possible, minimize the contact time and temperature of your samples with any plastic materials.
 - **Vial Septa Selection:** Use chemically inert vial septa, such as those made of silicone/PTFE, for all analytical work.[\[1\]](#)

Workflow for Minimizing BPA Contamination

Phase 1: Material & Reagent Screening

Audit Labware:
Replace Polycarbonate

Test Plastic Consumables
(Tips, Tubes, Plates)

Analyze New Lots of Media,
FBS, and Buffers

Phase 2: Protocol Implementation

Use Glassware or
Screened PP Labware

Use LC-MS Grade
Solvents & Water

Select Inert Vial Septa
(e.g., Silicone/PTFE)

Phase 3: Ongoing QC

Routinely Run
Procedural Blanks

Quantify Background BPA

Establish Lowest Reliable
Dose for Experiments

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Caption: A three-phase workflow for minimizing BPA contamination.

Section 2: Analytical & Detection Troubleshooting

Accurate quantification of BPA requires highly sensitive and selective analytical methods. However, issues can arise during both gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

Frequently Asked Questions (FAQs)

Question: My BPA peaks are tailing and show poor shape in my GC-MS analysis. What's causing this?

Answer: This is a common issue caused by the two polar phenolic hydroxyl groups on the BPA molecule.[\[12\]](#)[\[13\]](#) These groups can interact with active sites in the GC injector liner and column, leading to peak tailing, reduced sensitivity, and poor reproducibility.

- Causality: The polarity of underivatized BPA makes it less volatile and prone to adsorption on the stationary phase.[\[12\]](#)
- Solution: Derivatization: To resolve this, you must derivatize the BPA to make it less polar and more volatile. A common and effective method is silylation using an agent like N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA).[\[13\]](#) This process replaces the active hydrogens on the hydroxyl groups with trimethylsilyl (TMS) groups.

Protocol: BSTFA Derivatization of BPA for GC-MS Analysis

- Sample Preparation: Evaporate the solvent from your extracted sample to complete dryness under a gentle stream of nitrogen.
- Reagent Addition: Add 50 μ L of BSTFA and 50 μ L of a solvent like pyridine or acetonitrile to the dry residue.
- Reaction: Cap the vial tightly and heat at 60-70°C for 30 minutes.
- Analysis: Cool the sample to room temperature and inject an aliquot directly into the GC-MS.

Question: I am observing "ghost peaks" of BPA in my LC-MS/MS blank runs, especially when using a gradient. How do I fix this?

Answer: This phenomenon is almost always due to trace amounts of BPA in your mobile phase solvents, even in LC-MS grade bottles.[\[10\]](#)

- Causality: During the initial, low-organic conditions of your gradient and during column re-equilibration, BPA from the mobile phase accumulates at the head of the analytical column. [\[10\]](#) When you increase the organic solvent percentage during the gradient elution, this concentrated band of BPA is released and elutes as a sharp "ghost peak."[\[10\]](#)[\[14\]](#)
- Troubleshooting Steps:
 - Confirm the Source: Run a blank injection (injecting only mobile phase) after a long equilibration time. If a BPA peak appears, the mobile phase is the source.
 - Switch to Isocratic Elution: The simplest and most effective solution is to switch from a gradient method to an isocratic one if your sample complexity allows. An isocratic method maintains a constant mobile phase composition, preventing the on-column concentration of contaminants.[\[10\]](#)
 - Install an In-line Filter/Trap: If a gradient is absolutely necessary, you can install a "delay column" or a trap cartridge between the pump and the injector. This will bind the BPA from the mobile phase before it reaches your analytical column. However, this may need frequent replacement.

Section 3: Cell-Based Assay Considerations

BPA is a well-known endocrine disruptor with estrogenic activity, which can lead to complex and sometimes contradictory results in cell-based assays.[\[15\]](#)[\[16\]](#)[\[17\]](#)

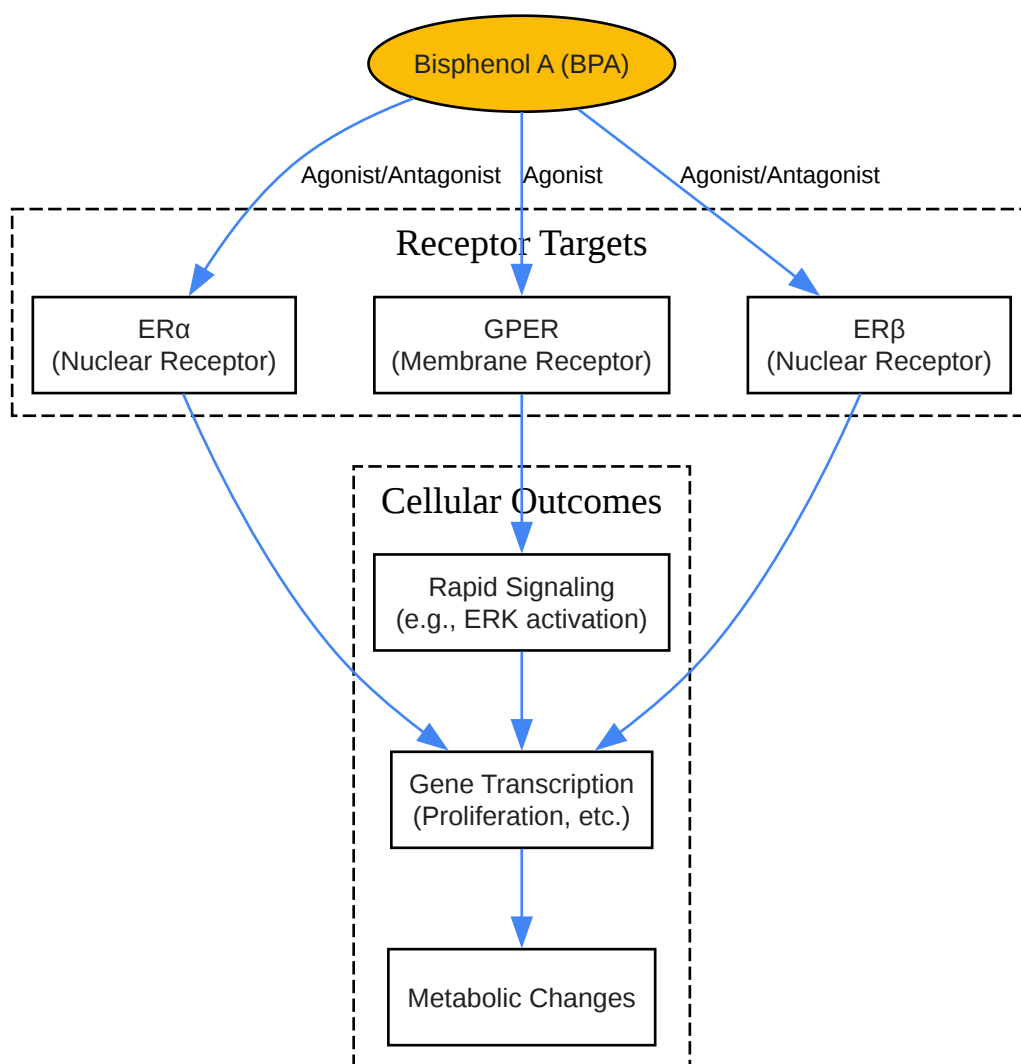
Frequently Asked Questions (FAQs)

Question: I am not seeing a clear dose-response in my cell proliferation assay. At high concentrations, the effect of BPA seems to plateau or even decrease. Why?

Answer: This is characteristic of BPA's action as a Selective Estrogen Receptor Modulator (SERM) and its ability to interact with multiple signaling pathways, sometimes in opposing ways.

- Mechanism of Action: BPA can bind to multiple nuclear receptors, including Estrogen Receptor α (ER α), ER β , and the G protein-coupled estrogen receptor (GPER).^[16] It can also act as an androgen receptor antagonist.^[18]
- Non-Monotonic Dose-Response: BPA often exhibits a non-monotonic dose-response curve (NMDRC), where the response does not increase linearly with the dose. Low doses might activate one pathway (e.g., via GPER), while higher doses activate another, sometimes opposing, pathway (e.g., via ER α) or even induce cytotoxicity.^[4] For instance, in pancreatic β -cells, low-dose BPA was shown to decrease calcium influx via ER β , while high-dose BPA increased it via ER α .^[4]
- Experimental Strategy:
 - Expand Your Dose Range: Test a much wider range of concentrations, including very low, environmentally relevant doses (pM to nM range).
 - Check for Cytotoxicity: At your highest concentrations, perform a cell viability assay (e.g., Neutral Red or MTT) to ensure the observed decrease in response is not simply due to cell death.^[19]
 - Consider Receptor Specificity: Use specific ER α , ER β , or GPER antagonists to dissect which receptor is mediating the observed effects at different concentrations.

BPA's Interaction with Estrogen Receptors



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Caption: BPA interacts with multiple estrogen receptors to elicit diverse effects.

Section 4: In Vivo Experimental Pitfalls

Animal studies are critical for understanding the systemic effects of BPA, but they come with their own set of challenges, primarily related to exposure and housing.^{[20][21]}

Frequently Asked Questions (FAQs)

Question: How can I be sure that my control animals are not being inadvertently exposed to BPA?

Answer: This is a valid and critical concern. Uncontrolled exposure can invalidate your study, especially when investigating low-dose effects.

- Common Exposure Sources:
 - Caging and Water Bottles: Polycarbonate animal cages and water bottles are significant sources of BPA leaching.^{[4][5]} The amount of leaching increases with repeated autoclaving and exposure to detergents.
 - Diet: Some components in standard rodent chow may contain low levels of BPA.
 - Environment: Dust in the animal facility can also be a source of contamination.
- Mitigation Strategy:
 - Housing: Switch to glass water bottles and caging made from non-polycarbonate materials like polypropylene (after screening for contamination, as mentioned in Section 1).^[5]
 - Water: Provide water from a source verified to be low in BPA, such as reverse-osmosis deionized water stored in glass containers.^[5]
 - Diet: Consult with your diet manufacturer about BPA levels in their formulations. If necessary, consider a custom, purified diet.
 - Verification: Periodically analyze urine or blood samples from your control animals to confirm that BPA levels are below the limit of detection of your assay.

Table 1: Reported Background BPA Contamination Levels

Source	Reported Concentration Range	Citation(s)
Cell Culture Media	0.08 - 4.26 ng/mL (0.35 - 19 nM)	[6] [7]
Polycarbonate Water Bottles	~0.15 - 0.3 µg/L (ppb)	[5]
Blood Collection Tube Gel	292 - 2046 ng/g	[1]
Unfiltered Tap Water	~0.4 µg/L (ppb)	[5]
Disposable Pipette Tips	<0.20 ng/mL (0.88 nM)	[6] [7]

Section 5: Sample Preparation and Stability

Proper sample handling, extraction, and storage are essential to prevent the loss of analyte or its artificial generation from other compounds.

Frequently Asked Questions (FAQs)

Question: I am measuring BPA in saliva after exposure to dental sealants, but I'm concerned about the stability of my samples. What are the best storage conditions?

Answer: This is an important consideration, as some dental resin components can degrade into BPA in a saliva matrix.

- The Issue: Bisphenol A dimethacrylate (BIS-DMA), a component of some dental materials, can be rapidly converted to BPA by salivary enzymes.[\[22\]](#)
- Stability Data:
 - Storing whole saliva samples at -20°C is insufficient, as it can lead to the breakdown of BIS-DMA into BPA over time.[\[22\]](#)
 - BPA itself is stable under these conditions, but its apparent concentration can increase due to precursor degradation.
- Recommended Protocol:

- Immediate Freezing: Freeze salivary samples at -70°C or lower as quickly as possible after collection.[22]
- Acidification: Acidifying the sample can also prevent the enzymatic breakdown of BIS-DMA.[22]
- Analyze Promptly: Analyze samples as soon as possible after thawing to minimize any potential for degradation.

Question: What is the most reliable method for extracting BPA from complex biological matrices like plasma or tissue?

Answer: While simple protein precipitation can be used, it may not be sensitive enough for low-level quantification.[23] Solid-phase extraction (SPE) is a more robust and commonly used technique.[24][25]

- Why SPE? SPE provides necessary cleanup and pre-concentration, which helps to improve detection limits, reduce matrix effects in the mass spectrometer, and extend the life of your analytical column.[24]
- General SPE Protocol (Reverse-Phase):
 - Conditioning: Condition the C18 SPE cartridge with methanol.
 - Equilibration: Equilibrate the cartridge with water or a suitable buffer.
 - Loading: Load the pre-treated sample (e.g., diluted plasma).
 - Washing: Wash the cartridge with a low-organic-content solvent (e.g., 5% methanol in water) to remove hydrophilic interferences.
 - Elution: Elute the retained BPA with a high-organic-content solvent like methanol or acetonitrile.
 - Final Steps: Evaporate the eluate and reconstitute in the mobile phase for analysis.

References

- Cao, X. L., Corriveau, J., Popovic, S., Coughlan, M. C., Chepelev, N., Willmore, W., Schrader, T., & Jin, X. (2010). Background bisphenol A in experimental materials and its implication to low-dose in vitro study. *Chemosphere*, 81(5), 667-674. [[Link](#)]
- Knotz, S., & Gärtner, M. (2020). Bisphenol A background contamination encountered during advanced blood sampling and laboratory analysis. *Biomarkers*, 25(7), 585-590. [[Link](#)]
- Chang, C. M., Lee, M. R., & Huang, P. C. (2005). Determining leaching of bisphenol A from plastic containers by solid-phase microextraction and gas chromatography–mass spectrometry. *Analytica Chimica Acta*, 539(1-2), 41-47. [[Link](#)]
- Jordi Labs. (n.d.). Bisphenol A (BPA) Leaching from Plastic Drinking Bottles Case Study. [[Link](#)]
- vom Saal, F. S., & Vandenberg, L. N. (2021). Update on the Health Effects of Bisphenol A: Overwhelming Evidence of Harm. *Endocrinology*, 162(3), bqaa242. [[Link](#)]
- Cooper, J. E., Kendig, E. L., & Belcher, S. M. (2011). Effects of Water Bottle Materials and Filtration on Bisphenol A Content in Laboratory Animal Drinking Water. *Journal of the American Association for Laboratory Animal Science*, 50(5), 723–728. [[Link](#)]
- Chemosphere. (n.d.). Bisphenol A Information & Resources. [[Link](#)]
- Khan, A. A., & Pandit, B. A. (2022). Bisphenol A Exposure and its Impact on Multi-System Pathological Changes in Laboratory Animal Models - A Review. *Journal of Animal Research*, 12(3), 391-399. [[Link](#)]
- Sajiki, J., & Yonekubo, J. (2004). Leaching of bisphenol A (BPA) from polycarbonate plastic to water containing amino acids and its degradation by radical oxygen species. *Chemosphere*, 55(6), 861-867. [[Link](#)]
- Sajiki, J., & Yonekubo, J. (2004). Leaching of bisphenol A (BPA) from polycarbonate plastic to water containing amino acids and its degradation by radical oxygen species. ResearchGate. [[Link](#)]
- Ziv-Gal, A., & Flaws, J. A. (2016). An Overview of the Health Effects of Bisphenol A from a One Health Perspective. MDPI. [[Link](#)]

- Ballesteros, O. (2015). Analytical Methods for Determination of Bisphenol A. Pocket Dentistry. [\[Link\]](#)
- Ramli, N., & Jaafar, J. (2019). Validation of a simple extraction procedure for bisphenol A identification from human plasma. PLOS ONE, 14(10), e0223126. [\[Link\]](#)
- Cao, X. L., et al. (2010). Background bisphenol A in experimental materials and its implication to low-dose in vitro study. ResearchGate. [\[Link\]](#)
- Hewitt, S. C., et al. (2010). Estrogenic Activity of Bisphenol A and 2,2-bis(p-Hydroxyphenyl)-1,1,1-trichloroethane (HPTE) Demonstrated in Mouse Uterine Gene Profiles. Environmental Health Perspectives, 118(1), 63-68. [\[Link\]](#)
- Knotz, S., & Gärtner, M. (2020). Bisphenol A background contamination encountered during advanced blood sampling and laboratory analysis. ResearchGate. [\[Link\]](#)
- Sharma, B., et al. (2018). Bisphenol a: An endocrine disruptor. Journal of Entomology and Zoology Studies, 6(3), 12-16. [\[Link\]](#)
- Yilmaz, B. (2020). An Overview of Analytical Methods for Bisphenol A. Semantic Scholar. [\[Link\]](#)
- Liu, Z., et al. (2012). Stability of bisphenol A in high-temperature water in fused silica capillary reactor. Procedia Environmental Sciences, 16, 102-108. [\[Link\]](#)
- Cole-Parmer. (2022). Analysis of Laboratory Water Sources for BPA and Phthalates. [\[Link\]](#)
- Richter, C. A., et al. (2007). In Vivo Effects of Bisphenol A in Laboratory Rodent Studies. Reproductive Toxicology, 24(2), 199-224. [\[Link\]](#)
- Wilczewska, K., et al. (2016). Troubleshooting of the determination of bisphenol A at ultra-trace levels by liquid chromatography and tandem mass spectrometry. ResearchGate. [\[Link\]](#)
- Wikipedia. (n.d.). Bisphenol A. [\[Link\]](#)
- Sanagi, M. M., et al. (2014). Simple Extraction of Bisphenol A in Beverages and Water by Membrane-Protected Liquid Phase Microextraction. ResearchGate. [\[Link\]](#)

- Contract Laboratory. (2023). Testing for Bisphenol A (BPA). [\[Link\]](#)
- Caban, M., & Stepnowski, P. (2014). Extraction Techniques for Isolation, Purification and Preconcentration of Bisphenols and Alkylphenols from Environmental and Food Samples. ARC Journals. [\[Link\]](#)
- Olea, N., et al. (2004). Stability of bisphenol A, triethylene-glycol dimethacrylate, and bisphenol A dimethacrylate in whole saliva. Journal of Biomedical Materials Research Part B: Applied Biomaterials, 70B(2), 264-269. [\[Link\]](#)
- David, F., et al. (2017). Analytical determination of bisphenol A (BPA) and bisphenol analogues in paper products by GC-MS. Journal of Chromatography A, 1499, 137-145. [\[Link\]](#)
- Szczepańska, N., et al. (2020). The quantification of bisphenols and their analogues in wastewaters and surface water by an improved solid-phase extraction gas chromatography/mass spectrometry method. Journal of Chromatography A, 1620, 461001. [\[Link\]](#)
- Wilczewska, K., et al. (2016). Troubleshooting of the determination of bisphenol A at ultra-trace levels by liquid chromatography and tandem mass spectrometry. Journal of Chromatography B, 1038, 108-113. [\[Link\]](#)
- Hájková, K., et al. (2003). Stability of bisphenol A diglycidyl ether and bisphenol F diglycidyl ether in water-based food simulants. ResearchGate. [\[Link\]](#)
- vom Saal, F. S., & Myers, J. P. (2016). Evidence that bisphenol A (BPA) can be accurately measured without contamination in human serum and urine, and that BPA causes numerous hazards from multiple routes of exposure. Reproductive Toxicology, 61, 1-13. [\[Link\]](#)
- Giuliani, A., et al. (2020). Potential Mechanisms of Bisphenol A (BPA) Contributing to Human Disease. International Journal of Molecular Sciences, 21(22), 8683. [\[Link\]](#)
- Lee, S., et al. (2019). Characterization of Estrogenic and Androgenic Activities for Bisphenol A-like Chemicals (BPs): In Vitro Estrogen and Androgen Receptors Transcriptional Activation, Gene Regulation, and Binding Profiles. Toxicological Sciences, 170(1), 159-172. [\[Link\]](#)

- Food Packaging Forum. (2017). Estrogenic activity of BPA alternatives. [[Link](#)]
- Can, A., & Semiz, O. (2003). Bisphenol-A induces cell cycle delay and alters centrosome and spindle microtubular organization in oocytes during meiosis. *Molecular Human Reproduction*, 9(7), 415-425. [[Link](#)]
- ResearchGate. (n.d.). BPA can interfere with estrogen signaling, negatively affecting the release of follicle-stimulating hormone (FSH) and luteinizing hormone (LH). [[Link](#)]
- Liu, G., et al. (2013). The Solubility Behavior of Bisphenol A in the Presence of Surfactants. ResearchGate. [[Link](#)]
- Griffith, D. R., & Jones, A. D. (2011). GC MS Quantitation and Identification of Bisphenol-A Isolated from Water. *Journal of Chemical Education*, 88(6), 812-815. [[Link](#)]
- The University of Nottingham. (2009). The Effects of Bisphenol A on in-vitro Cell Viability of Mammalian Cell Line by Neutral Red Assay. [[Link](#)]
- vom Saal, F. S., et al. (2007). Chapel Hill bisphenol A expert panel consensus statement: Integration of mechanisms, effects in animals and potential to impact human health at current levels of exposure. *Reproductive Toxicology*, 24(2), 131-138. [[Link](#)]
- University of Illinois at Urbana-Champaign. (2009). Plastics Chemical, Bisphenol A, Retards Growth, Function Of Adult Reproductive Cells. ScienceDaily. [[Link](#)]
- Seachrist, D. D., et al. (2016). The Endocrine Disruptor Bisphenol A (BPA) Exerts a Wide Range of Effects in Carcinogenesis and Response to Therapy. *Journal of Environmental & Analytical Toxicology*, 6(2), 360. [[Link](#)]
- Minnesota Department of Health. (2025). Bisphenol A. [[Link](#)]
- INSERM (Institut national de la santé et de la recherche médicale). (2013). Harmful effects of bisphenol A demonstrated experimentally. ScienceDaily. [[Link](#)]
- Vogel, S. A. (2009). The Politics of Plastics: The Making and Unmaking of Bisphenol A "Safety". *American Journal of Public Health*, 99(Suppl 3), S559–S566. [[Link](#)]

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Sources

- 1. tandfonline.com [tandfonline.com]
- 2. researchgate.net [researchgate.net]
- 3. Evidence that bisphenol A (BPA) can be accurately measured without contamination in human serum and urine, and that BPA causes numerous hazards from multiple routes of exposure - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Update on the Health Effects of Bisphenol A: Overwhelming Evidence of Harm - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Effects of Water Bottle Materials and Filtration on Bisphenol A Content in Laboratory Animal Drinking Water - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Background bisphenol A in experimental materials and its implication to low-dose in vitro study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. library.dphen1.com [library.dphen1.com]
- 8. researchgate.net [researchgate.net]
- 9. coleparmer.com [coleparmer.com]
- 10. Troubleshooting of the determination of bisphenol A at ultra-trace levels by liquid chromatography and tandem mass spectrometry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. The Endocrine Disruptor Bisphenol A (BPA) Exerts a Wide Range of Effects in Carcinogenesis and Response to Therapy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. library.dphen1.com [library.dphen1.com]
- 13. library.dphen1.com [library.dphen1.com]
- 14. researchgate.net [researchgate.net]
- 15. entomoljournal.com [entomoljournal.com]
- 16. Potential Mechanisms of Bisphenol A (BPA) Contributing to Human Disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 17. researchgate.net [researchgate.net]

- 18. Characterization of Estrogenic and Androgenic Activities for Bisphenol A-like Chemicals (BPs): In Vitro Estrogen and Androgen Receptors Transcriptional Activation, Gene Regulation, and Binding Profiles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. pearl.plymouth.ac.uk [pearl.plymouth.ac.uk]
- 20. Bisphenol A Exposure and its Impact on Multi-System Pathological Changes in Laboratory Animal Models - A Review | The Indian Veterinary Journal [epubs.icar.org.in]
- 21. mdpi.com [mdpi.com]
- 22. Stability of bisphenol A, triethylene-glycol dimethacrylate, and bisphenol A dimethacrylate in whole saliva - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. Validation of a simple extraction procedure for bisphenol A identification from human plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 24. Analytical Methods for Determination of Bisphenol A | Pocket Dentistry [pocketdentistry.com]
- 25. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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